

Navigating the Safety Profile of MeNH-PEG2-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MeNH-PEG2-OH

Cat. No.: B1673961

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **MeNH-PEG2-OH** (2-(2-(methylamino)ethoxy)ethanol). In the absence of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes available safety information from structurally similar molecules, namely 2-[2-(Dimethylamino)ethoxy]ethanol and various polyethylene glycol (PEG) derivatives. This guide is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and potential hazards of **MeNH-PEG2-OH**, enabling a proactive approach to laboratory safety and risk mitigation.

Hazard Identification and Classification

While a definitive hazard classification for **MeNH-PEG2-OH** is not available, data from analogous compounds suggest it should be handled with care. Based on the SDS for 2-[2-(Dimethylamino)ethoxy]ethanol, **MeNH-PEG2-OH** may be classified as follows:

- Acute Toxicity: Harmful in contact with skin.[\[1\]](#)
- Skin Corrosion/Irritation: Causes severe skin burns.[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[\[1\]](#)

It is crucial to assume that **MeNH-PEG2-OH** presents similar hazards until specific toxicological data becomes available.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the known properties of structurally related compounds, which can serve as an estimate for **MeNH-PEG2-OH**.

Property	2-[2-(Dimethylamino)ethoxy]ethanol	General PEG Derivatives
Appearance	Colorless liquid	Colorless to pale yellow liquid or solid
Odor	No data available	Mild odor
Boiling Point	95 °C at 20 hPa	Varies with molecular weight
Flash Point	93 °C (closed cup)	Varies, generally combustible
Density	0.954 g/cm³ at 25 °C	~1.1 g/cm³
Solubility	No data available	Soluble in water and many organic solvents

Toxicological Data

Toxicological data for **MeNH-PEG2-OH** is not directly available. The following table presents data for 2-[2-(Dimethylamino)ethoxy]ethanol, which should be considered as indicative of the potential toxicity of **MeNH-PEG2-OH**.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	2347 mg/kg	[2]
LD50	Rabbit	Dermal	1345 mg/kg	[2]

The substance is noted to cause skin and eye irritation in rabbits.[2]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available. However, standard methodologies as prescribed by organizations like the OECD (Organisation for Economic Co-operation and Development) are typically followed. For instance, acute oral toxicity is often determined using OECD Guideline 423, and dermal toxicity via OECD Guideline 402. Skin and eye irritation studies generally adhere to OECD Guidelines 404 and 405, respectively.

Handling and Storage

Prudent laboratory practices are essential when working with **MeNH-PEG2-OH**.

7.1 Safe Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[[1](#)]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Prevent the formation of aerosols.[[1](#)]
- Keep away from heat, sparks, and open flames.

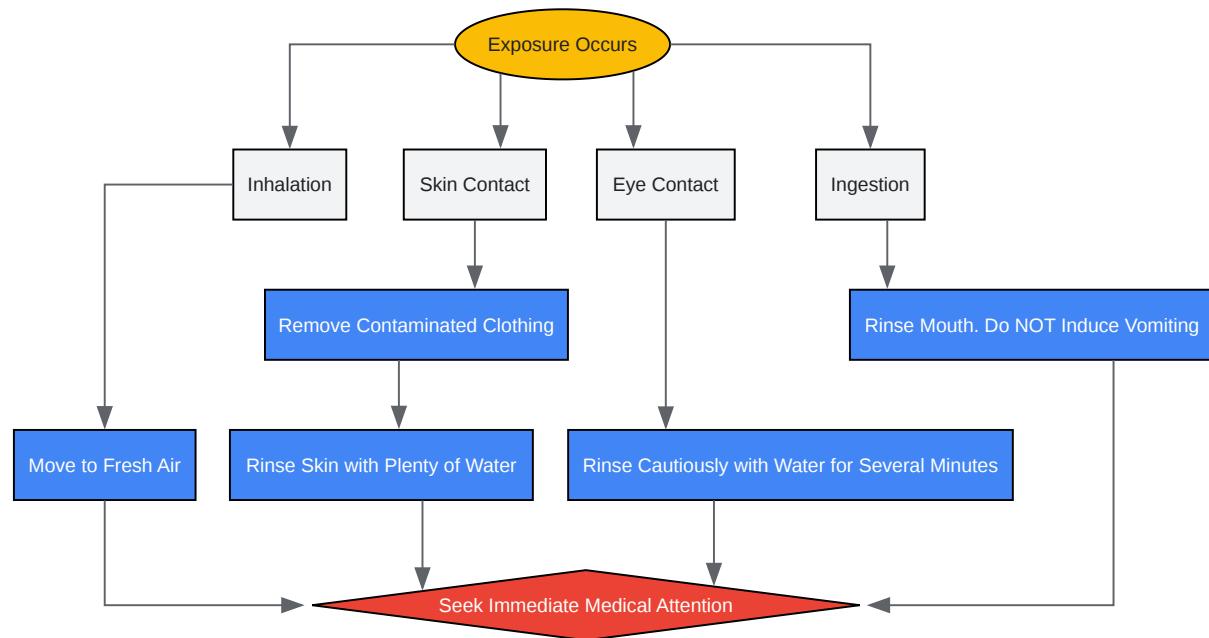
7.2 Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]
- Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures and First Aid

8.1 Accidental Release:

In the event of a spill, the following workflow should be followed:



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References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)
- 2. 2-[Dimethylamino)ethoxy]ethanol - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safety Profile of MeNH-PEG2-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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